

Spectroscopic Elucidation of 2-(4-Chloro-3-nitrophenyl)quinoxaline: A Technical Analysis

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Compound of Interest

Compound Name: 2-(4-Chloro-3-nitrophenyl)quinoxaline

Cat. No.: B10888504

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Executive Summary

This technical guide provides a rigorous spectroscopic analysis of **2-(4-Chloro-3-nitrophenyl)quinoxaline**, a pharmacophore of significant interest in medicinal chemistry due to its potential antimicrobial and anticancer properties. This document is designed for analytical chemists and drug development scientists, focusing on the triangulation of structural data using Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS).

The protocol emphasizes causality—linking specific electronic substituent effects to observed spectral signals—and establishes a self-validating analytical workflow.

Molecular Architecture & Theoretical Basis

The target molecule comprises a quinoxaline core substituted at the C2 position with a 4-chloro-3-nitrophenyl moiety. The structural elucidation relies on detecting the interplay between the electron-withdrawing nitro group, the halogen, and the heteroaromatic system.

Structural Logic[1]

- Quinoxaline Core: A fused benzene and pyrazine ring. The C3 proton (H-3) is a critical diagnostic marker, typically appearing as a highly deshielded singlet.
- Substituent Effects:
 - NO₂ (Position 3'): Strongly deshields adjacent protons (H-2') via induction and resonance.
 - Cl (Position 4'): Provides a unique isotopic signature (

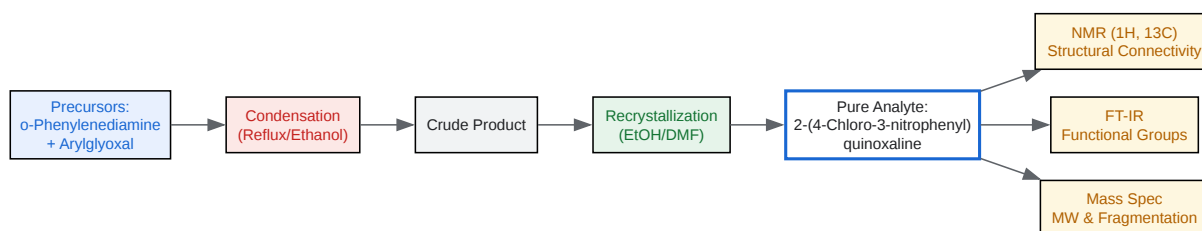
Cl/

Cl) in MS and influences the coupling patterns of the phenyl ring protons.

Experimental Workflow & Synthesis Context

To ensure spectral data integrity, the analyte must be isolated with high purity. The synthesis typically involves the condensation of o-phenylenediamine with 4-chloro-3-nitrophenylglyoxal.

Diagram 1: Synthesis & Analytical Workflow



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Caption: Integrated workflow from synthesis to multi-modal spectroscopic validation.

Spectroscopic Analysis: Protocols & Interpretation

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for establishing the carbon-hydrogen framework.[1] The electron-deficient nature of the quinoxaline ring and the nitro-substituted phenyl ring results in significant

downfield shifts.

Instrument Parameters:

- Frequency: 400 MHz or higher.
- Solvent: DMSO-

(Preferred due to solubility and lack of exchangeable protons in the target).

- Reference: TMS (0.00 ppm).

Predicted

H NMR Data & Assignment Logic

Proton Position	Multiplicity	Approx. Shift (ppm)	Assignment Logic (Causality)
H-3 (Quinoxaline)	Singlet (1H)	9.40 – 9.60	Diagnostic Peak. Highly deshielded by two adjacent imine nitrogens. Confirms 2-substitution.
H-2' (Phenyl)	Doublet (1H)	8.70 – 8.90	Located between the Quinoxaline and NO ₂ groups. Extreme deshielding due to synergistic electron withdrawal.
H-6' (Phenyl)	dd (1H)	8.40 – 8.60	Ortho to Quinoxaline. Coupled to H-5' (ortho) and H-2' (meta).
H-5, H-8 (Quinox)	Multiplet (2H)	8.10 – 8.20	Protons on the benzene ring of quinoxaline adjacent to N-atoms (deshielded).
H-5' (Phenyl)	Doublet (1H)	7.90 – 8.00	Ortho to Chlorine, meta to Nitro. Less deshielded than H-2' or H-6'.
H-6, H-7 (Quinox)	Multiplet (2H)	7.80 – 7.90	"Remote" protons on the quinoxaline benzene ring.

Coupling Constants (

values):

- (H5'-H6'): ~8.5 Hz.
- (H2'-H6'): ~2.0 Hz.



Technical Insight: The singlet at ~9.5 ppm is the "go/no-go" signal. If this appears as a multiplet or is absent, the condensation likely failed or formed a 2,3-disubstituted byproduct.

Fourier-Transform Infrared (FT-IR) Spectroscopy

IR is utilized here primarily for functional group validation, specifically confirming the presence of the nitro group and the integrity of the heteroaromatic system.

Methodology: KBr Pellet or ATR (Attenuated Total Reflectance).

Functional Group	Wavenumber ()	Vibrational Mode
Aromatic C-H	3050 – 3100	Stretching (Weak)
C=N (Imine)	1570 – 1590	Stretching (Quinoxaline ring characteristic)
NO ₂ (Asym)	1520 – 1540	Asymmetric Stretching (Strong, sharp)
NO ₂ (Sym)	1340 – 1360	Symmetric Stretching
C-N	1100 – 1200	Ar-N Stretching
C-Cl	700 – 800	Stretching (Often obscured by fingerprint, but distinct)

Mass Spectrometry (MS)

MS provides confirmation of the molecular weight and the halogen pattern.

Ionization Mode: ESI+ (Electrospray Ionization) or EI (Electron Impact). Molecular Formula:

Exact Mass: 285.03

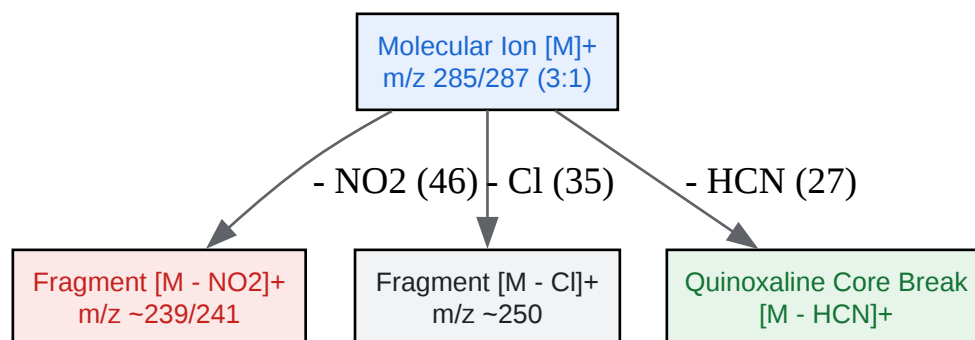
Fragmentation Pathway & Isotope Pattern

- Isotope Pattern: Chlorine possesses two stable isotopes,

Cl (75%) and

Cl (25%).
 - Result: The molecular ion cluster will show an M+ (285) and M+2 (287) peak in a 3:1 intensity ratio. This is a self-validating check for the presence of chlorine.
- Primary Fragmentation:
 - [M - NO₂]⁺: Loss of the nitro group (46 Da).
 - [M - HCN]⁺: Characteristic fragmentation of the pyrazine ring in quinoxalines.

Diagram 2: MS Fragmentation Logic



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Caption: Predicted fragmentation pathway for structural confirmation.

Integrated Structural Elucidation (The "Triangulation")

To declare the structure "confirmed," the analyst must cross-reference the data streams:

- Check 1 (MS): Does the mass spectrum show a parent ion at m/z 285 with a 3:1 M+2 isotope peak?
 - Yes: Confirms formula and presence of Chlorine.
- Check 2 (IR): Are the Nitro bands (1530/1350) present?
 - Yes: Confirms the
substituent.
- Check 3 (NMR): Is there a singlet at >9.0 ppm and a doublet/doublet-of-doublets pattern in the aromatic region?
 - Yes: Confirms the 2-substituted quinoxaline core and the 1,3,4-substitution pattern on the phenyl ring.

This triangulation eliminates the possibility of isomers (e.g., 6-chloro vs 4-chloro) which would yield distinct coupling constants in the NMR.

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